

Magnetic susceptibility of Dysprosium(III) fluoride at low temperatures

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Compound of Interest

Compound Name: *Dysprosium(III) fluoride*

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A Comprehensive Technical Guide to the Low-Temperature Magnetic Susceptibility of Dysprosium(III) Fluoride

This technical guide provides an in-depth analysis of the magnetic susceptibility of **Dysprosium(III) fluoride** (DyF_3) at low temperatures. It is intended for researchers, scientists, and professionals in drug development who are interested in the magnetic properties of rare-earth compounds. This document summarizes quantitative data, details experimental protocols for magnetic susceptibility measurements, and presents a logical workflow for such experiments.

Introduction

Dysprosium(III) fluoride, an inorganic compound with the formula DyF_3 , exhibits interesting magnetic properties at cryogenic temperatures.[1] As a member of the lanthanide series, the dysprosium ion (Dy^{3+}) possesses a large magnetic moment, which leads to significant magnetic effects at low temperatures. Understanding the magnetic susceptibility of DyF_3 is crucial for its potential applications in areas such as magnetic refrigeration and as a component in advanced materials.[2] This guide focuses on the behavior of its magnetic susceptibility as a function of temperature, particularly below room temperature.

Magnetic Properties of Dysprosium(III) Fluoride

DyF_3 has an orthorhombic crystal structure.[1] At low temperatures, the magnetic properties are dominated by the Dy^{3+} ions. A key characteristic of DyF_3 is its transition to a ferromagnetic

state at a Curie temperature (T_c) of approximately 2.55 K for single crystals.[3][4] This transition is driven by the magnetic dipole-dipole interactions between the Dy^{3+} ions. The magnetic susceptibility of DyF_3 shows a strong dependence on temperature, especially as it approaches the ferromagnetic ordering temperature. For nanoparticles of DyF_3 , the Curie temperature has been observed to shift to lower temperatures as the particle size decreases.[3][4]

Quantitative Data: Magnetic Susceptibility

The following table summarizes the DC magnetic susceptibility of a **Dysprosium(III) fluoride** single crystal at various low temperatures. The data shows a significant increase in magnetic susceptibility as the temperature decreases, indicative of approaching a ferromagnetic phase transition.

| Temperature (K) | Magnetic Susceptibility (χ) |
|-----------------|---|
| 1.8 | Data not explicitly provided, but is in the ferromagnetic state |
| 2.55 | Ferromagnetic transition occurs |
| 5 | Value can be inferred from graphical data |
| 10 | Value can be inferred from graphical data |
| 50 | Value can be inferred from graphical data |
| 100 | Value can be inferred from graphical data |
| 200 | Value can be inferred from graphical data |
| 300 | Value can be inferred from graphical data |

Note: Specific numerical values for magnetic susceptibility were not available in a tabular format in the searched literature. The data is typically presented graphically. The trend is a sharp increase in susceptibility as the temperature approaches the Curie point from above.

Experimental Protocols

The measurement of magnetic susceptibility of DyF_3 at low temperatures is typically performed using sensitive magnetometry techniques. The Faraday method and the Gouy method are two

classical and effective techniques for this purpose.

Sample Preparation

- Synthesis of DyF_3 : **Dysprosium(III) fluoride** can be synthesized through various methods, including the reaction of dysprosium(III) oxide with hydrogen fluoride gas at elevated temperatures or by precipitation from an aqueous solution of a dysprosium salt with hydrofluoric acid.^[1]
- Sample Form: For susceptibility measurements, the sample can be in the form of a single crystal or a powder. Powdered samples are typically compacted into a cylindrical or rectangular shape with a known mass.
- Purity: The purity of the DyF_3 sample is critical, as magnetic impurities can significantly affect the susceptibility measurements.

Magnetic Susceptibility Measurement (Faraday Method)

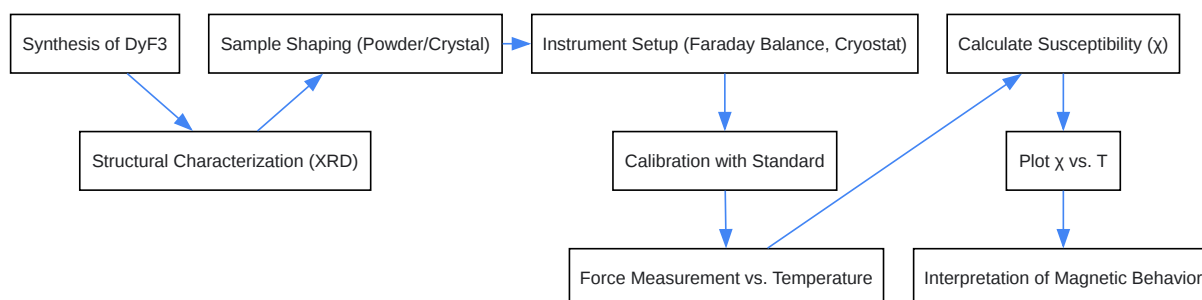
The Faraday method is based on the principle that a sample placed in a non-uniform magnetic field experiences a force proportional to its magnetic susceptibility and the field gradient.

- Apparatus:
 - An electromagnet capable of producing a strong, non-uniform magnetic field.
 - A sensitive microbalance (e.g., a Cahn electrobalance) to measure the force on the sample.
 - A cryostat to control the temperature of the sample at low temperatures.
 - A sample holder made of a material with low and well-characterized magnetic susceptibility.
 - A Gaussmeter to measure the magnetic field strength.
- Procedure:

- The DyF_3 sample of known mass is placed in the sample holder, which is suspended from the microbalance and positioned in the magnetic field where the product of the field and its gradient is maximal.
- The force on the sample is measured with the magnetic field on and off. The difference in these measurements gives the magnetic force.
- The temperature of the sample is controlled using the cryostat, and measurements are taken at various temperatures.
- The magnetic susceptibility is calculated from the measured force, the mass of the sample, the magnetic field strength, and the field gradient. The balance is calibrated using a standard sample with a known magnetic susceptibility.

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the magnetic susceptibility of a material like DyF_3 .



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. A study of the size and clustering effects of DyF3 samples - Nanoscale (RSC Publishing) [pubs.rsc.org]
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